Introduction: The Pyrazole Amine Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name:	*1-ethyl-3-methyl-1H-pyrazol-4-amine dihydrochloride*
CAS No.:	*1185293-13-3*
Cat. No.:	*B3021606*

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The pyrazole ring, a five-membered heterocycle with two adjacent nitrogen atoms, is designated as a "privileged scaffold" in medicinal chemistry.[1][2] Its structural rigidity, synthetic tractability, and capacity for diverse substitutions have made it a cornerstone in the development of therapeutic agents. The introduction of an amino group to this core, creating substituted pyrazole amines, further enhances its pharmacological potential by providing a key hydrogen bond donor/acceptor site, which facilitates critical interactions with a multitude of biological targets.[3][4][5] Consequently, molecules built around this framework exhibit an exceptionally broad spectrum of biological activities, including potent anticancer, anti-inflammatory, and antimicrobial effects, making them a focal point of intensive research for drug development professionals.[4][6][7]

This guide provides an in-depth exploration of the key biological activities of substituted pyrazole amines. It is structured to provide researchers and drug development scientists with a comprehensive understanding of their mechanisms of action, methodologies for their evaluation, and a summary of key data to inform future discovery efforts. We will dissect the causality behind experimental choices and present self-validating protocols to ensure scientific integrity and reproducibility.

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Part 1: Anticancer Activity of Substituted Pyrazole Amines

The development of targeted cancer therapies has become a paramount goal in oncology, and substituted pyrazole amines have emerged as a highly promising class of anticancer agents.[6] Their efficacy often stems from the precise inhibition of key enzymes that drive cancer cell proliferation, survival, and metastasis.

Core Mechanism of Action: Kinase Inhibition

A predominant mechanism through which pyrazole amines exert their anticancer effects is the inhibition of protein kinases, enzymes that regulate the majority of cellular pathways. The pyrazole amine scaffold is particularly adept at fitting into the ATP-binding pocket of various kinases, acting as a competitive inhibitor.

- VEGFR-2 Inhibition and Anti-Angiogenesis: Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a critical tyrosine kinase that mediates angiogenesis—the formation of new blood vessels essential for tumor growth and metastasis.[8][9] Substituted pyrazole amines have been designed to block the ATP-binding site of VEGFR-2, thereby inhibiting downstream signaling and cutting off the tumor's blood supply.[10] For instance, certain 3-phenyl-4-(2-substituted phenylhydrazono)-1H-pyrazol-5(4H)-one derivatives have demonstrated potent VEGFR-2 inhibition, with IC50 values significantly lower than the standard drug Sorafenib.[11] Compound 3i from one such study was found to be a highly effective VEGFR-2 inhibitor with an IC50 of 8.93 nM and demonstrated a 49.8% reduction in tumor weight in vivo.[9][11]

- CDK Inhibition and Cell Cycle Arrest: Cyclin-dependent kinases (CDKs) are serine/threonine kinases that govern the progression of the cell cycle.[12] Their dysregulation is a hallmark of cancer. Pyrazole-based compounds have been successfully developed as potent CDK inhibitors, particularly against CDK2, which is crucial for the G1/S phase transition.[13][14] By inhibiting CDK2, these compounds can halt the cell cycle and induce apoptosis (programmed cell death).[12][15] For example, novel N,4-di(1H-pyrazol-4-yl)pyrimidin-2-amines have been synthesized, with compound 15 showing a CDK2 inhibitory constant (Ki) of 0.005 µM and inducing cell cycle arrest at the S and G2/M phases in ovarian cancer cells.[16]

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- Other Key Targets: Beyond VEGFR-2 and CDKs, pyrazole amines have shown inhibitory activity against other important cancer-related targets, including Epidermal Growth Factor Receptor (EGFR) and tubulin.[6][17] Some derivatives induce apoptosis by modulating the expression of pro-apoptotic (Bax) and anti-apoptotic (Bcl-2) proteins.[6]

Data Summary: Anticancer Potency of Lead Compounds

The following table summarizes the activity of representative substituted pyrazole amines against key cancer targets.

Compound Class/Example	Target Kinase	In Vitro Potency (IC50/Ki)	Cancer Cell Line	Reference
Pyrazol-5(4H)-ones (Comp. 3i)	VEGFR-2	8.93 nM	PC-3 (Prostate)	[9][11]
Pyrano-pyrazole (Comp. 9)	VEGFR-2	0.22 µM	HepG2 (Liver)	[17]
Pyrazolo-pyrimidine (Comp. 12)	EGFR & VEGFR-2	EGFR: 0.31 µM, VEGFR-2: 0.34 µM	HepG2 (Liver)	[17]
Pyrazole Derivative (Comp. 9)	CDK2	0.96 µM	HCT-116 (Colon)	[13][15]
Di(pyrazolyl)pyrimidine (Comp. 15)	CDK2	0.005 µM	A2780 (Ovarian)	[16]

Experimental Workflow and Protocols

A logical workflow is essential for identifying and characterizing novel anticancer agents. The process begins with broad cytotoxicity screening and progresses to specific enzymatic and mechanistic assays.

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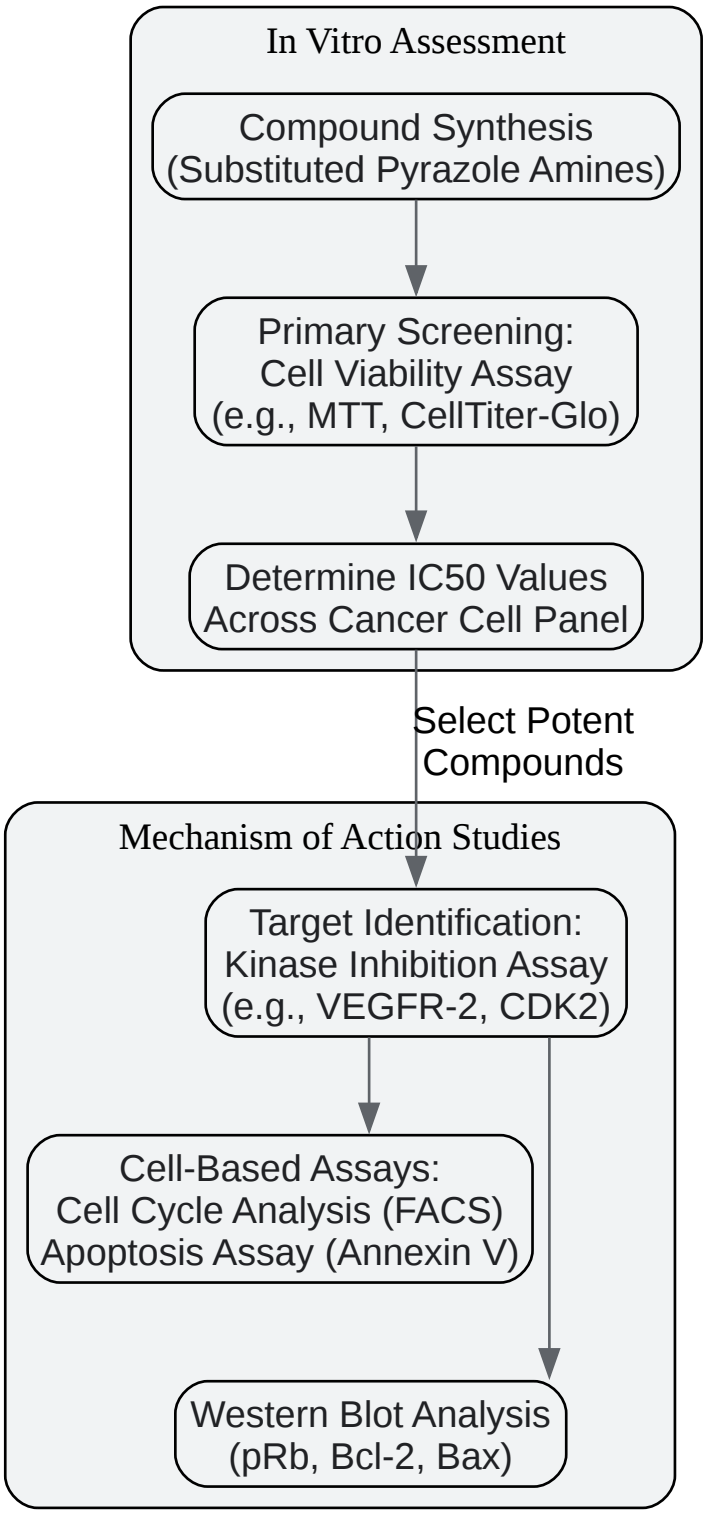

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Caption: Workflow for discovery of pyrazole amine anticancer agents.

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This protocol is a standard colorimetric assay to measure cellular metabolic activity as an indicator of cell viability, proliferation, and cytotoxicity.[18][19]

Principle: The yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is reduced by metabolically active cells to form purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells and can be quantified spectrophotometrically.

Step-by-Step Methodology:

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium. Incubate for 24 hours at 37°C and 5% CO2 to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the substituted pyrazole amine compounds in culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions (including a vehicle control, e.g., 0.1% DMSO).
- Incubation: Incubate the plate for 48-72 hours at 37°C and 5% CO2.
- MTT Addition: Add 10 µL of MTT reagent (5 mg/mL in PBS) to each well and incubate for another 4 hours. Purple formazan crystals will become visible under a microscope.
- Solubilization: Carefully remove the medium and add 100 µL of a solubilizing agent (e.g., DMSO or isopropanol with 0.04 N HCl) to each well to dissolve the formazan crystals. Gently shake the plate for 10 minutes.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration (log scale) to determine the IC50 value (the concentration that inhibits 50% of cell growth).[20]

Part 2: Anti-inflammatory Activity of Substituted Pyrazole Amines

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The pyrazole scaffold is famously associated with anti-inflammatory activity, exemplified by the FDA-approved drug Celecoxib, a selective COX-2 inhibitor.[21] Substituted pyrazole amines leverage similar mechanisms to offer potent and potentially safer anti-inflammatory effects.

Core Mechanism of Action: COX Inhibition

Inflammation is mediated by prostaglandins, which are synthesized by cyclooxygenase (COX) enzymes.[22] There are two main isoforms:

- COX-1: A constitutive enzyme responsible for producing prostaglandins that protect the stomach lining and maintain kidney function.
- COX-2: An inducible enzyme that is upregulated at sites of inflammation and is responsible for producing prostaglandins that mediate pain and swelling.[21]

Traditional Non-Steroidal Anti-Inflammatory Drugs (NSAIDs) inhibit both COX-1 and COX-2, leading to gastrointestinal side effects. The therapeutic advantage of many pyrazole derivatives lies in their selective inhibition of COX-2 over COX-1, which reduces inflammation with a lower risk of such side effects.[21][23] The structure of pyrazole amines allows them to fit snugly into the larger, more flexible active site of the COX-2 enzyme.

Data Summary: COX Inhibition by Pyrazole Amine Derivatives

The selectivity of an inhibitor is crucial and is expressed as a selectivity index (SI = IC50 COX-1 / IC50 COX-2). A higher SI indicates greater selectivity for COX-2.

Compound Class/Example	IC50 COX-1 (μM)	IC50 COX-2 (μM)	Selectivity Index (SI)	Reference
5-Aminopyrazole (35a)	5.38	0.55	9.78	[4]
5-Aminopyrazole (35b)	5.23	0.61	8.57	[4]
Celecoxib (Reference)	7.21	0.83	8.68	[4]

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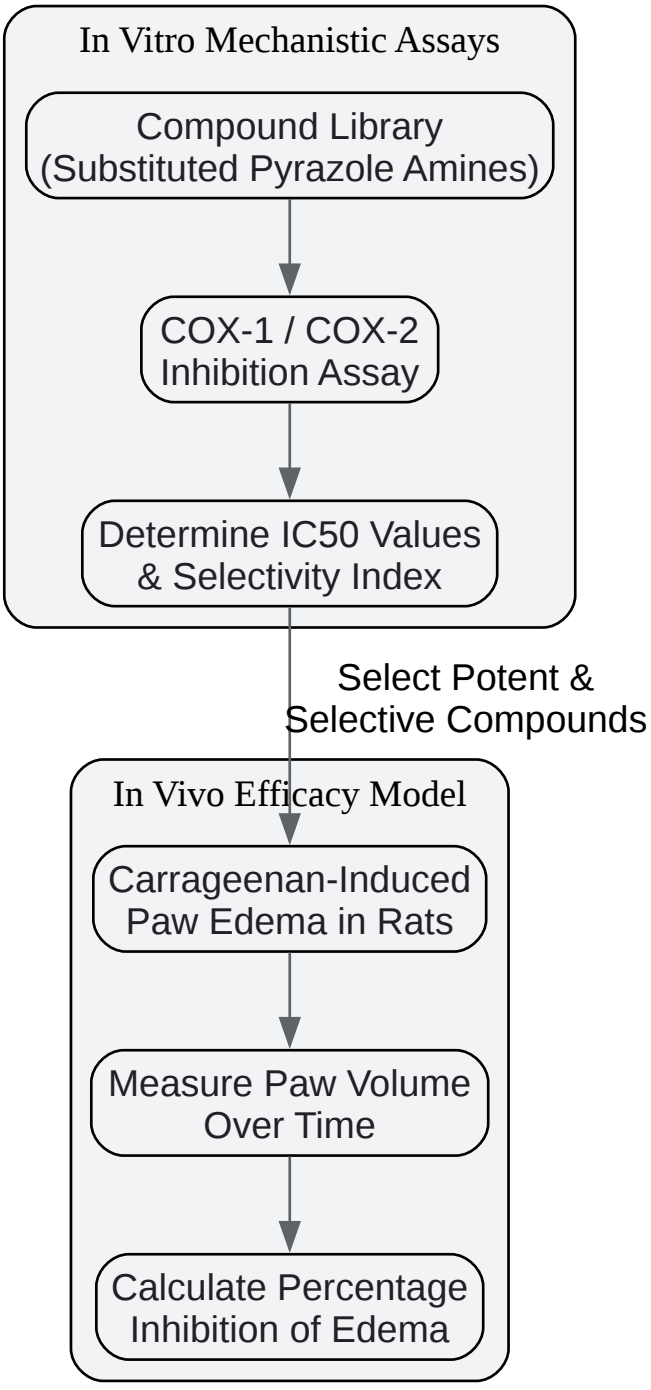
Experimental Workflow and Protocols

The evaluation of anti-inflammatory compounds involves both in vitro enzymatic assays to confirm the mechanism and in vivo models to assess physiological efficacy.



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Caption: Screening workflow for pyrazole amine anti-inflammatory drugs.

This protocol measures the ability of a compound to inhibit the conversion of arachidonic acid to prostaglandin E2 (PGE2) by purified COX-1 and COX-2 enzymes.[24]

Principle: The activity of COX enzymes is determined by quantifying the amount of prostaglandin produced, typically using an Enzyme Immunoassay (EIA) or ELISA kit. The reduction in PGE2 levels in the presence of the test compound compared to a control indicates inhibition.

Step-by-Step Methodology:

- Enzyme Preparation: Use commercially available purified ovine COX-1 and human recombinant COX-2 enzymes.
- Reaction Setup: In a 96-well plate, prepare reaction mixtures containing a buffer (e.g., Tris-HCl), a heme cofactor, and the respective enzyme (COX-1 or COX-2).
- Compound Incubation: Add various concentrations of the pyrazole amine test compounds to the wells. Include a vehicle control and a known standard inhibitor (e.g., Celecoxib, Indomethacin). Pre-incubate for 15 minutes at 37°C.
- Initiate Reaction: Start the enzymatic reaction by adding the substrate, arachidonic acid.
- Reaction Termination: After a set time (e.g., 10 minutes), stop the reaction by adding a solution of hydrochloric acid.
- PGE2 Quantification: Dilute the reaction mixture and measure the concentration of PGE2 using a competitive EIA kit according to the manufacturer's instructions.
- Data Analysis: Calculate the percentage of COX inhibition for each compound concentration. Determine the IC50 values for both COX-1 and COX-2 to calculate the selectivity index.[23]

Part 3: Antimicrobial Activity of Substituted Pyrazole Amines

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With the rise of antibiotic resistance, there is a critical need for novel antimicrobial agents. Heterocyclic compounds, including pyrazole amines, have demonstrated significant potential in this area, exhibiting activity against a range of bacteria and fungi.[25][26]

Core Mechanism of Action

The mechanisms of antimicrobial action for pyrazole amines are diverse and can depend on the specific substitutions on the ring. While not always fully elucidated, proposed mechanisms include:

- Inhibition of DNA Gyrase: This enzyme is essential for bacterial DNA replication, and its inhibition leads to cell death.[23]
- Disruption of Cell Wall Synthesis: Some compounds may interfere with the enzymatic processes required to maintain the integrity of the bacterial cell wall.
- Inhibition of Microbial Metabolism: Pyrazole amines can potentially block key metabolic pathways necessary for microbial survival.

Structure-activity relationship studies have shown that the presence of electron-withdrawing groups (e.g., -NO2) or halogens (e.g., -Cl, -Br) on aryl substituents can enhance antimicrobial activity.[25][27]

Data Summary: Antimicrobial Efficacy

Antimicrobial activity is typically quantified by the Zone of Inhibition (qualitative) and the Minimum Inhibitory Concentration (MIC, quantitative).

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Compound Class	Target Organism	Activity Metric	Result	Reference
Thiazolyl-pyrazoles (4a)	S. aureus (Gram +)	Zone of Inhibition	24 mm	[25]
Thiazolyl-pyrazoles (4a)	E. coli (Gram -)	Zone of Inhibition	21 mm	[25]
Thiazolyl-pyrazoles (4a)	A. niger (Fungus)	Zone of Inhibition	23 mm	[25]
Dihydropyrazoles (4a-e)	S. aureus	MIC	>10 µg/mL	[27]
Dihydropyrazoles (4a-e)	C. albicans	MIC	>10 µg/mL	[27]

Experimental Workflow and Protocols

Standardized microbiological methods are used to assess the efficacy of new antimicrobial compounds.

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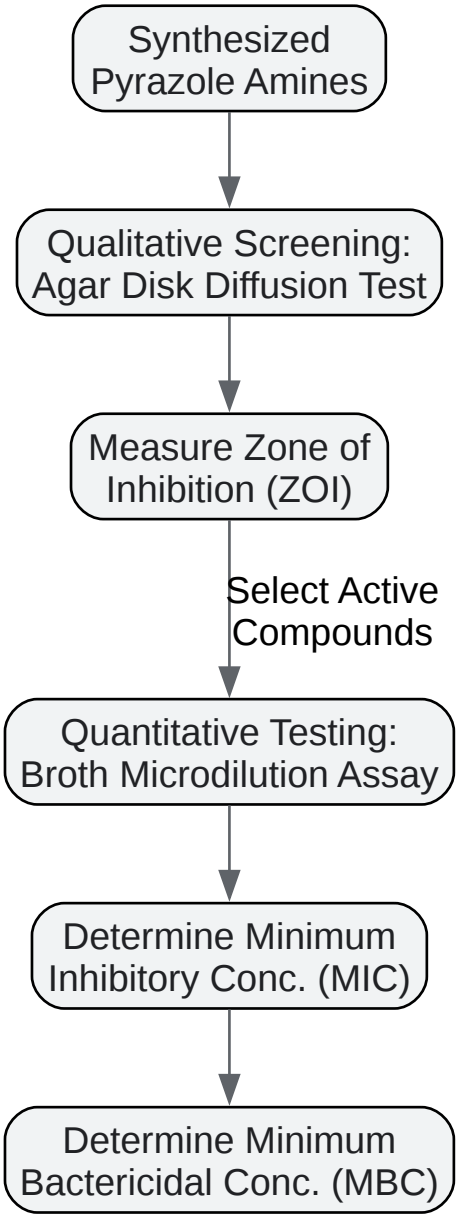

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Caption: Workflow for evaluating the antimicrobial activity of pyrazoles.

This is a widely used, cost-effective method for preliminary screening of antimicrobial activity.[28][29]

Principle: A filter paper disk impregnated with the test compound is placed on an agar plate inoculated with a target microorganism. The compound diffuses into the agar. If it is effective, it will inhibit microbial growth, creating a clear circular "zone of inhibition" around the disk.[30] The diameter of this zone is proportional to the compound's activity.

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Step-by-Step Methodology:

- Prepare Inoculum: Prepare a standardized suspension of the target microorganism (e.g., bacteria or fungi) in sterile saline or broth, adjusted to a 0.5 McFarland turbidity standard.
- Inoculate Plate: Using a sterile cotton swab, uniformly streak the inoculum over the entire surface of a Mueller-Hinton agar plate to create a confluent lawn of growth.
- Apply Disks: Aseptically place sterile filter paper disks (6 mm diameter) onto the agar surface. Pipette a known amount (e.g., 10 µL) of the pyrazole amine compound solution (at a specific concentration) onto each disk. Also include a positive control (standard antibiotic) and a negative control (solvent vehicle).
- Incubation: Incubate the plates at 37°C for 18-24 hours for bacteria or at 28°C for 48-72 hours for fungi.
- Measure Zones: After incubation, measure the diameter of the zone of inhibition (including the disk) in millimeters.[29]

This method determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[28][30]

Principle: The test compound is serially diluted in a liquid growth medium in a 96-well microtiter plate. Each well is then inoculated with the microorganism. After incubation, the wells are observed for turbidity (growth). The MIC is the lowest concentration where no turbidity is observed.

Step-by-Step Methodology:

- Prepare Dilutions: In a 96-well plate, perform a two-fold serial dilution of the test compound in a suitable broth medium (e.g., Mueller-Hinton Broth). This typically creates a range of 8-12 concentrations.
- Prepare Inoculum: Prepare a standardized microbial suspension as described for the disk diffusion test, and then dilute it in broth to the final required concentration (e.g., 5 x 10^5 CFU/mL).

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- Inoculate Plate: Add the standardized inoculum to each well of the microtiter plate. Include a growth control (broth + inoculum, no compound) and a sterility control (broth only).
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Determine MIC: After incubation, visually inspect the plate for turbidity. The MIC is the lowest concentration of the compound at which there is no visible growth.[29] A plate reader can also be used to measure absorbance for a more quantitative result.

Conclusion and Future Perspectives

Substituted pyrazole amines represent a remarkably versatile and pharmacologically significant scaffold in drug discovery. Their proven ability to potently and often selectively modulate key biological targets—including protein kinases in oncology, COX enzymes in inflammation, and essential pathways in microbes—cements their role as a source of lead compounds for next-generation therapeutics. The synthetic accessibility of the pyrazole core allows for extensive structure-activity relationship (SAR) studies, enabling the fine-tuning of potency, selectivity, and pharmacokinetic properties.

The future of pyrazole amine research is bright. Key areas of focus will likely include:

- Development of Multi-Target Agents: Designing single molecules that can inhibit multiple disease-relevant targets (e.g., dual VEGFR-2/EGFR inhibitors) for synergistic therapeutic effects, particularly in complex diseases like cancer.
- Overcoming Drug Resistance: Synthesizing novel derivatives that can evade known resistance mechanisms, a critical challenge in both oncology and infectious disease.
- Expansion into New Therapeutic Areas: Exploring the activity of pyrazole amines against other targets, such as those involved in neurodegenerative and metabolic diseases.

By integrating rational design with the robust experimental workflows detailed in this guide, researchers and drug development professionals can continue to unlock the full therapeutic potential of this exceptional chemical class.

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